

CLP-3094 solubility in DMSO and other solvents.

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Compound of Interest		
Compound Name:	CLP-3094	
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CLP-3094 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility, solution preparation, and handling of **CLP-3094**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **CLP-3094**?

For creating high-concentration stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent. **CLP-3094** exhibits high solubility in fresh, anhydrous DMSO.[1] It is also soluble in Ethanol, though at a lower concentration.[1][2]

Q2: What are the known solubilities of CLP-3094 in common solvents?

The solubility of **CLP-3094** varies significantly across different solvents. Please refer to the data table below for specific concentrations. For aqueous-based in vivo experiments, specific formulations containing co-solvents are required.

Q3: My CLP-3094 is not dissolving completely or is precipitating. What should I do?

If you observe precipitation or incomplete dissolution, gentle warming and/or sonication can be used to aid the process.[3] It is also critical to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[1]



Q4: How should I prepare CLP-3094 for in vivo animal studies?

CLP-3094 is insoluble in water, so direct aqueous solutions are not feasible.[1] For in vivo administration, co-solvent formulations are necessary. Two common protocols involve using a mixture of DMSO, PEG300, Tween-80, and saline, or a mixture of DMSO and corn oil.[3] For oral administration, a homogeneous suspension can be prepared using CMC-NA.[1] Always prepare these working solutions freshly on the day of use.[3]

Q5: What are the recommended storage conditions for CLP-3094 stock solutions?

To maintain stability, aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[1][3] Store these aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1]

Solubility Data

The following table summarizes the solubility of **CLP-3094** in various solvents and formulations.

Solvent/Formulation	Maximum Solubility/Concentration	Notes
DMSO	61 mg/mL (200.13 mM)	Use fresh, anhydrous DMSO for best results.[1]
Ethanol	15 mg/mL[1]	-
Ethanol (with assistance)	2 mg/mL (6.56 mM)	Requires ultrasonication and warming/heating to 60°C.[2]
Water	Insoluble	[1]
In Vivo Formulation 1	≥ 2.5 mg/mL (8.20 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[3]
In Vivo Formulation 2	≥ 2.5 mg/mL (8.20 mM)	10% DMSO, 90% Corn Oil.[3]
Oral Suspension	≥ 5 mg/mL	Homogeneous suspension in Carboxymethylcellulose sodium (CMC-NA).[1]



Experimental Protocols & Methodologies Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Weighing: Accurately weigh the required mass of **CLP-3094** powder (Molecular Weight: 304.79). For 1 mL of a 10 mM solution, you will need 3.048 mg.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO. For example, add 1 mL of DMSO to 3.048 mg of CLP-3094.
- Dissolution: Vortex the solution thoroughly. If necessary, use a sonicator or warm the solution gently in a water bath to ensure complete dissolution.
- Storage: Aliquot the stock solution into single-use vials and store at -20°C for up to one month or -80°C for up to one year.[1]

Protocol 2: Preparation of an In Vivo Formulation (DMSO/PEG300/Tween-80/Saline)

This protocol describes the preparation of 1 mL of a working solution with a final concentration of 2.5 mg/mL.

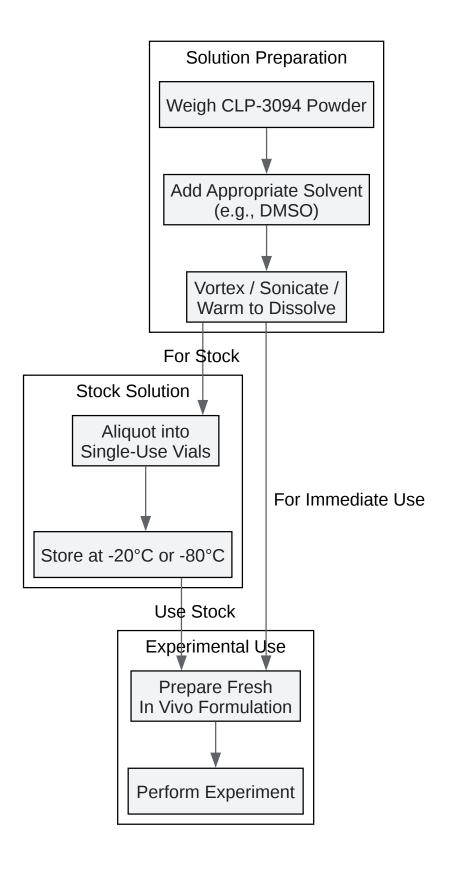
- Prepare Stock: Start with a concentrated stock solution of CLP-3094 in DMSO (e.g., 25 mg/mL).
- Initial Mixture: In a sterile tube, add 400 μL of PEG300.
- Add DMSO Stock: Add 100 μ L of the 25 mg/mL **CLP-3094** DMSO stock solution to the PEG300 and mix thoroughly.[3]
- Add Tween-80: Add 50 μL of Tween-80 to the mixture and mix again until the solution is clear and homogenous.[3]
- Final Dilution: Add 450 μL of saline to bring the total volume to 1 mL. Mix thoroughly.[3]
- Administration: Use this freshly prepared solution on the same day for in vivo experiments.



Visual Guides: Workflows and Signaling Pathways CLP-3094 Solution Preparation Workflow

The following diagram outlines the general workflow for preparing **CLP-3094** solutions for experimental use.





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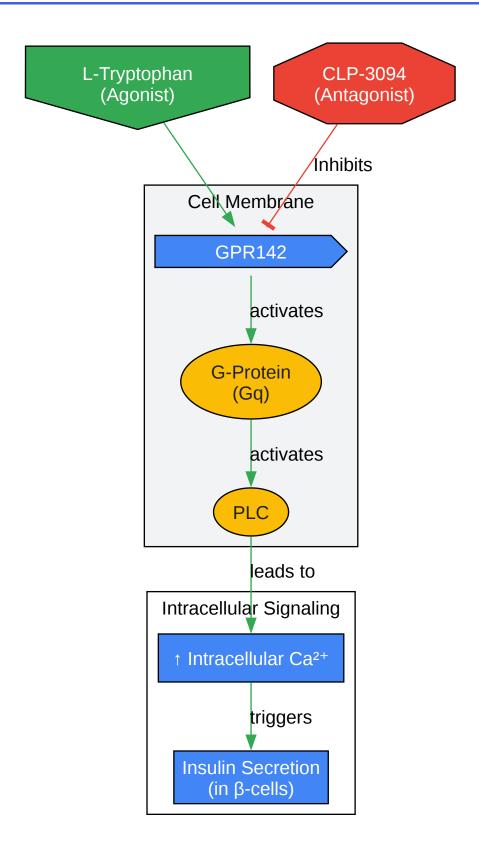
Caption: Workflow for preparing CLP-3094 solutions.



CLP-3094 Mechanism of Action: GPR142 Antagonism

CLP-3094 acts as a selective and potent antagonist of GPR142, a G-protein-coupled receptor (GPCR).[3][4] The diagram below illustrates the simplified signaling pathway and the inhibitory action of **CLP-3094**.





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Caption: Inhibition of GPR142 signaling by CLP-3094.



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